

Essential Safety and Handling Protocols for MEDICA16

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Compound of Interest

Compound Name: MEDICA16

Cat. No.: B1663736

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate and essential safety, operational, and disposal information for **MEDICA16**, a potent inhibitor of ATP-citrate lyase and an agonist of G protein-coupled receptor 40 (GPR40).^{[1][2]} Adherence to these guidelines is critical for laboratory safety and experimental integrity.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative and identifying information for **MEDICA16**.

Property	Value	Source
CAS Number	87272-20-6	[3]
Storage Temperature	-20°C (short term, up to 1 month), -80°C (long term, up to 6 months)	[4]
Storage Conditions	Sealed container, away from moisture	[4]

Experimental Protocols: Safe Handling and Disposal of MEDICA16

The following protocols provide detailed, step-by-step guidance for the safe handling and disposal of **MEDICA16** in a laboratory setting.

Personal Protective Equipment (PPE)

A full complement of personal protective equipment must be worn at all times when handling **MEDICA16**.^[3] This includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat and closed-toe shoes.
- Respiratory Protection: A protective face mask is recommended.^[1]

Handling Procedures

- Preparation:
 - Ensure an accessible safety shower and eye wash station are available and unobstructed before beginning work.^[3]
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Allow the sealed container of **MEDICA16** to equilibrate to room temperature before opening to prevent condensation.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of solid **MEDICA16** within a chemical fume hood to minimize inhalation exposure.
 - Use appropriate tools (e.g., spatulas, weigh paper) to handle the compound. Avoid generating dust.
 - For creating stock solutions, dissolve **MEDICA16** in a suitable solvent as determined by the specific experimental requirements.

- Post-Handling:
 - Securely seal the container of any remaining solid **MEDICA16**.
 - Store the compound at the recommended temperature.^[4]
 - Thoroughly clean all work surfaces and equipment after use.
 - Remove and properly dispose of contaminated PPE.
 - Wash hands thoroughly with soap and water after handling the compound.

Disposal Plan

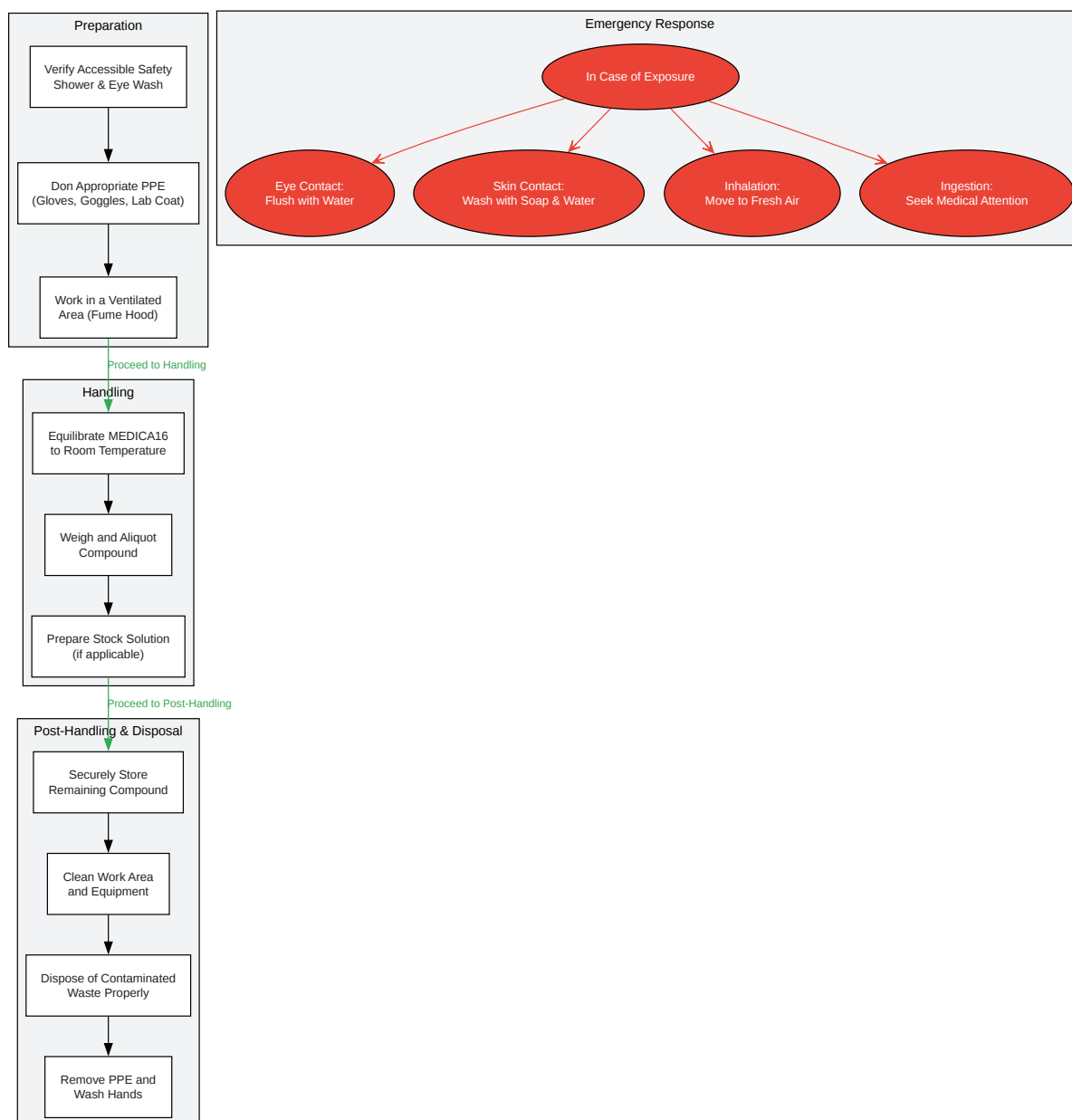
- Waste Collection: All disposable materials that have come into contact with **MEDICA16**, including gloves, weigh paper, and pipette tips, should be collected in a designated and clearly labeled hazardous waste container.
- Waste Disposal: Dispose of chemical waste containing **MEDICA16** in accordance with all applicable federal, state, and local regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

Emergency Response

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and give plenty of water to drink. Seek immediate medical attention.

Operational Workflow for Handling MEDICA16

The following diagram illustrates the logical workflow for the safe handling of **MEDICA16**, from preparation to disposal.



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Workflow for the safe handling of **MEDICA16**.

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